

Technical Guide: Safety Data for Dimethyl (2-Oxononyl)phosphonate-d15

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Compound of Interest

Compound Name:	Dimethyl (2-Oxononyl)phosphonate-d15
Cat. No.:	B565110

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for the deuterated compound **Dimethyl (2-Oxononyl)phosphonate-d15** is not publicly available. The following information is based on the available data for the non-deuterated analogue, Dimethyl (2-Oxononyl)phosphonate (CAS No. 37497-25-9), and general principles of chemical safety. It is intended for use by trained professionals and does not substitute for a formal risk assessment.

Chemical Identification and Physical Properties

This section summarizes the known identifiers and physical characteristics of Dimethyl (2-Oxononyl)phosphonate. The data for the deuterated form (d15) is expected to be very similar.

Property	Value
Chemical Name	Dimethyl (2-Oxononyl)phosphonate
CAS Number	37497-25-9
Molecular Formula	C11H23O4P
Molecular Weight	250.27 g/mol [1]
Appearance	Not Available
Boiling Point	Not Available
Melting Point	Not Available
Flash Point	Not Available
Vapor Pressure	Not Available
Solubility	Not Available
Density	Not Available

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the hazards associated with this compound are not well-documented in publicly available sources. For similar organophosphorus compounds, potential hazards may include skin, eye, and respiratory irritation.

Toxicological Information

Detailed toxicological studies for Dimethyl (2-Oxononyl)phosphonate are not available in the searched resources. The following table indicates the lack of quantitative data.

Toxicity Metric	Value	Species	Route
LD50 (Oral)	Not Available	Not Available	Not Available
LD50 (Dermal)	Not Available	Not Available	Not Available
LC50 (Inhalation)	Not Available	Not Available	Not Available

Health Effects:

- Eye Contact: May cause irritation.
- Skin Contact: May cause irritation.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: The toxicological properties have not been fully investigated.

Exposure Controls and Personal Protection

In the absence of established occupational exposure limits, a conservative approach to handling is recommended.

Parameter	Value
OSHA PEL	Not Available
ACGIH TLV	Not Available

Engineering Controls:

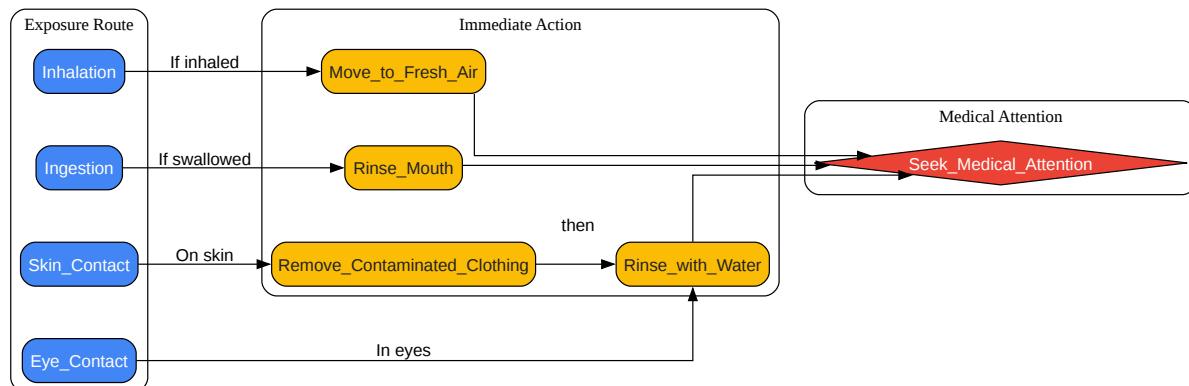
- Work in a well-ventilated area, preferably in a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge.

First-Aid Measures

The following diagram outlines the general first-aid procedures for chemical exposure.



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First-Aid Workflow for Chemical Exposure

Fire-Fighting Measures

This compound's flammability is not specified. For general chemical fires, the following measures are recommended.

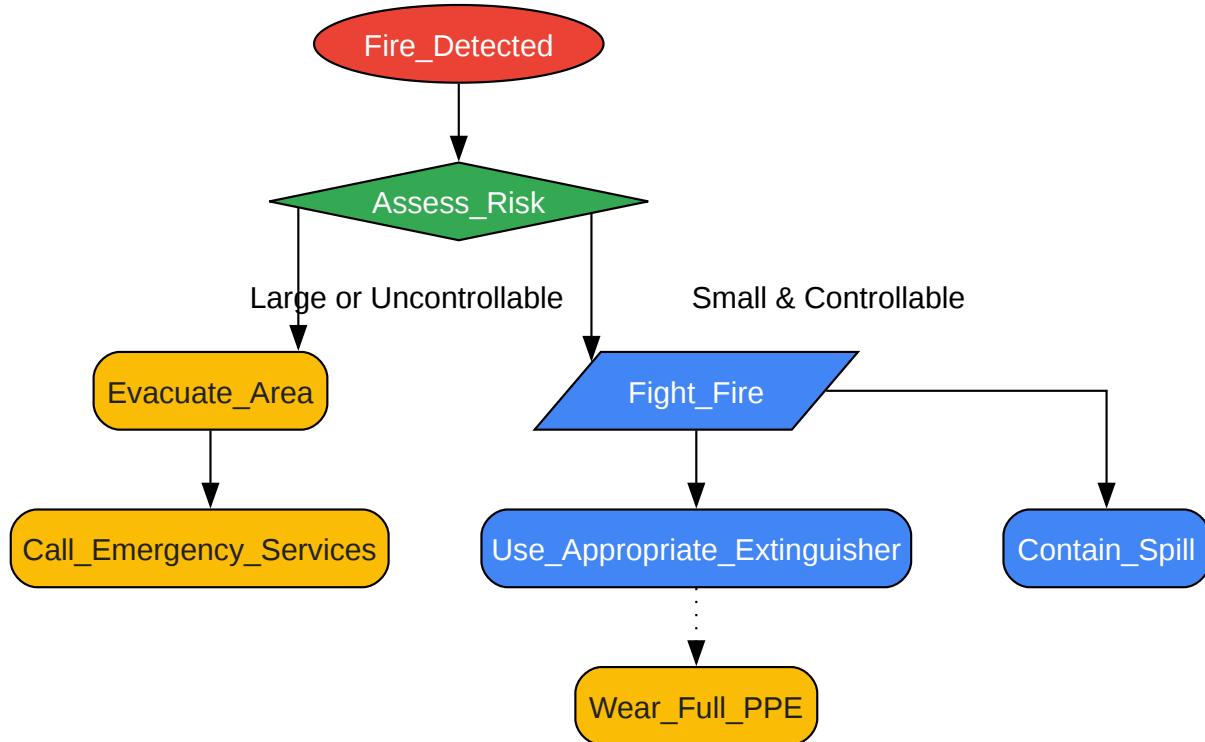
Suitable Extinguishing Media:

- Dry chemical
- Carbon dioxide
- Alcohol-resistant foam
- Water spray

Hazardous Combustion Products:

- Carbon oxides (CO, CO₂)
- Phosphorus oxides

The logical workflow for responding to a chemical fire is illustrated below.



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Chemical Fire Response Workflow

Accidental Release Measures

In case of a spill, follow these general procedures.

Personal Precautions:

- Avoid breathing vapors, mist, or gas.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.

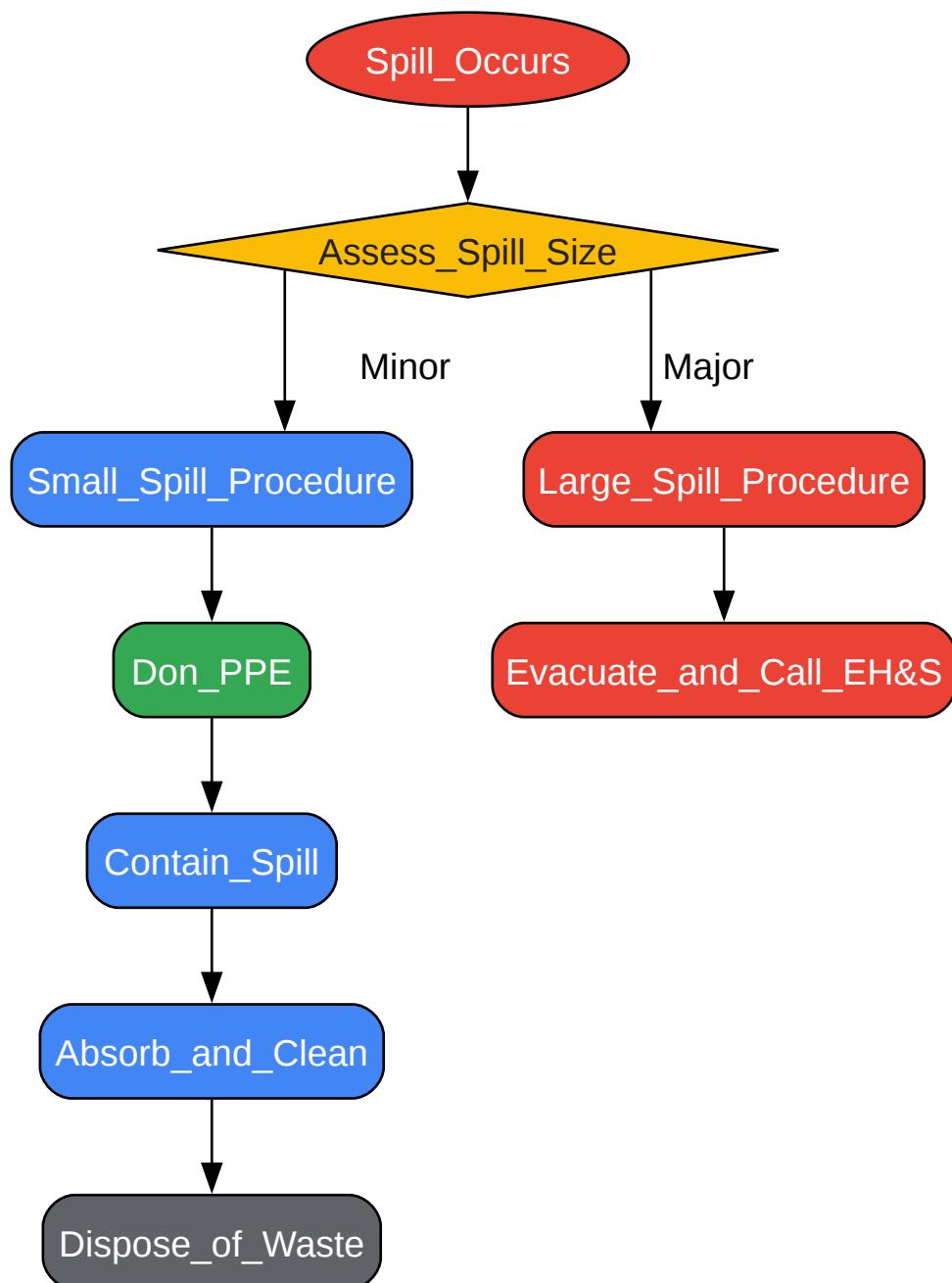
Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.

Methods for Cleaning Up:

- Absorb with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Keep in suitable, closed containers for disposal.

The decision-making process for handling a chemical spill is outlined in the diagram below.

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Chemical Spill Response Logic

Experimental Protocols

Detailed experimental protocols involving the synthesis, handling, or toxicological testing of Dimethyl (2-Oxononyl)phosphonate or its deuterated form were not found in the publicly

available safety data sheets or the scientific literature reviewed. All work with this chemical should be conducted by trained personnel in a controlled laboratory setting.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Assumed to be stable under normal laboratory conditions.
- Conditions to Avoid: Incompatible materials, heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon oxides, phosphorus oxides.

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References

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